

# Essential Safety and Operational Guidance for Handling NSC114792

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## Compound of Interest

Compound Name: NSC114792

Cat. No.: B14095878

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This document provides immediate, essential safety and logistical information for the handling and disposal of **NSC114792**, also known as 21-(6-mercapto-9H-purin-9-yl)pregn-4-ene-3,20-dione. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guidance is based on the known hazards of its primary structural components: 6-mercaptapurine and a pregnene steroid derivative.

## Hazard Assessment

**NSC114792** is a molecule combining a potent purine analog (6-mercaptapurine) with a steroid backbone. This unique structure necessitates careful handling due to the potential for significant biological activity and associated hazards.

Primary Hazards (based on 6-mercaptapurine):

- Acute Toxicity: Harmful if swallowed.[1][2][3]
- Irritation: Causes skin and serious eye irritation. May cause respiratory irritation.[1][3][4]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[2][4][5]
- Mutagenicity: Suspected of causing genetic defects.[2][4][5]
- Carcinogenicity: May be a cancer hazard based on animal studies of similar compounds.[6]

Potential Hazards (based on the steroid component):

- Steroid compounds can have potent hormonal effects.
- Long-term exposure may lead to adverse health effects.
- Use during pregnancy may pose risks to the fetus.<sup>[7][8][9]</sup>

## Personal Protective Equipment (PPE)

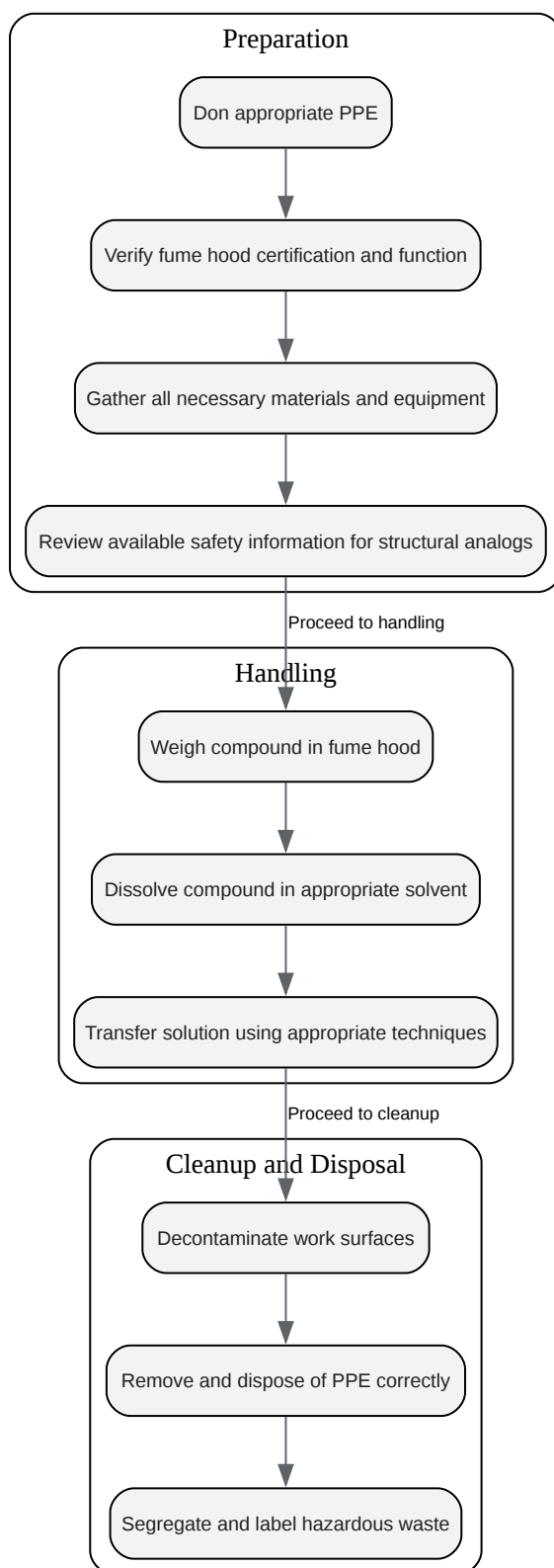
A comprehensive approach to personal protection is mandatory when handling **NSC114792**. The following table summarizes the required PPE.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a splash hazard.	To protect against eye irritation and accidental splashes. <sup>[2][10]</sup>
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Gloves should be inspected before use and disposed of properly after handling. A disposable lab coat or gown is required.	To prevent skin contact, which can cause irritation and absorption of the hazardous substance. <sup>[2][10]</sup>
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is required, especially when handling the compound in powdered form or when generating aerosols. Work should be conducted in a certified chemical fume hood.	To prevent inhalation, which may cause respiratory tract irritation and systemic toxicity. <sup>[1][10]</sup>

## Operational and Handling Plan

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring a safe laboratory environment.

Workflow for Handling **NSC114792**



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**Caption:** Workflow for Safe Handling of **NSC114792**.

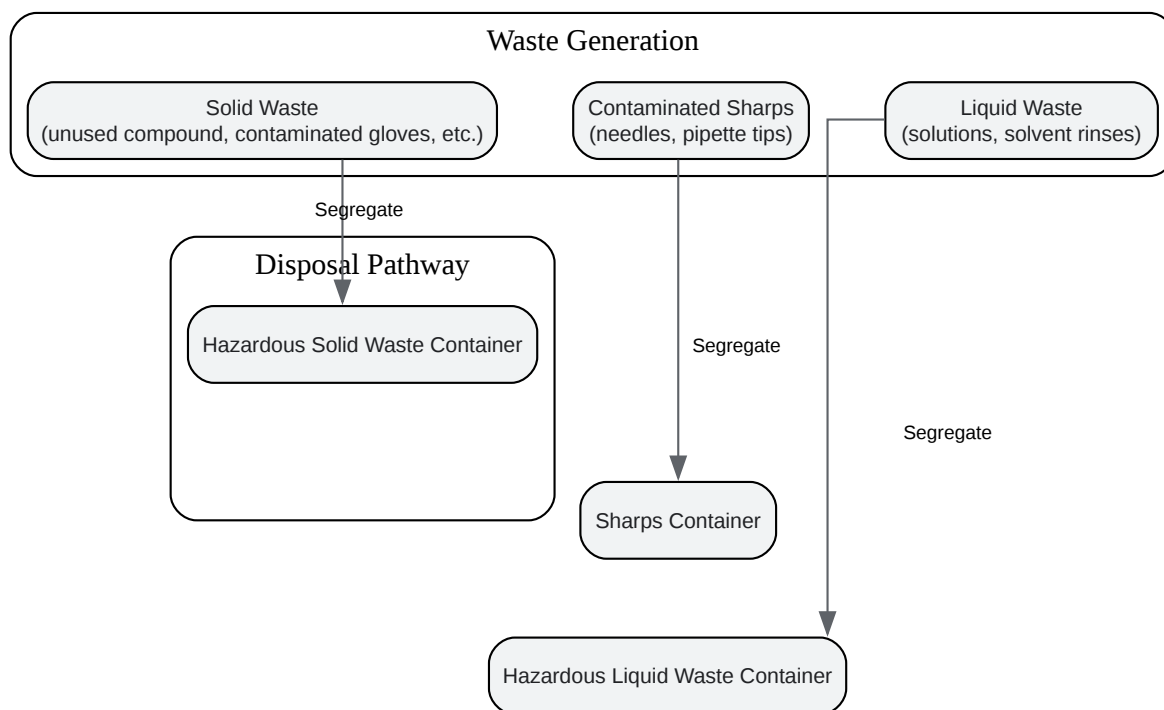
## Experimental Protocols:

- Preparation:
  - Before handling, ensure all required PPE is correctly donned.
  - Verify that the chemical fume hood is functioning correctly and has a current certification.
  - Assemble all necessary equipment (e.g., spatulas, weigh boats, vials, solvents) within the fume hood to minimize movement in and out of the containment area.
  - Review the safety data sheets for 6-mercaptopurine and other relevant steroid compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Handling:
  - All manipulations of solid **NSC114792**, including weighing, must be performed within a certified chemical fume hood to prevent inhalation of airborne particles.
  - When dissolving the compound, add the solvent slowly to the solid to avoid splashing.
  - Use appropriate liquid handling techniques (e.g., calibrated pipettes) to transfer solutions.
- Cleanup:
  - Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.
  - Remove PPE in a manner that avoids contaminating skin or clothing. Dispose of gloves and other disposable items in a designated hazardous waste container.
  - Reusable equipment must be thoroughly cleaned and decontaminated according to laboratory protocols.

## Disposal Plan

Proper disposal of **NSC114792** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Disposal Workflow



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**Caption:** Waste Disposal Workflow for **NSC114792**.

## Disposal Procedures:

- Solid Waste: Unused **NSC114792** and any materials contaminated with the solid compound (e.g., weigh boats, gloves, paper towels) should be collected in a clearly labeled hazardous solid waste container.
- Liquid Waste: Solutions containing **NSC114792** and solvent rinses used for decontamination should be collected in a designated hazardous liquid waste container. Do not mix with other waste streams.<sup>[11]</sup>
- Sharps Waste: Contaminated sharps, such as pipette tips and needles, must be placed in a designated sharps container.

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "21-(6-mercapto-9H-purin-9-yl)pregn-4-ene-3,20-dione".
- Storage and Pickup: Store hazardous waste in a designated, secure area away from incompatible materials. Arrange for disposal through your institution's Environmental Health and Safety (EHS) department.

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## References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. 4-Pregnene-3,20-dione(57-83-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. droracle.ai [droracle.ai]
- 8. drugs.com [drugs.com]
- 9. Corticosteroids in pregnancy to reduce complications from being born prematurely | RCOG [rcog.org.uk]
- 10. echemi.com [echemi.com]
- 11. fishersci.com [fishersci.com]
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